

Heptyl Acetate: A Comprehensive Technical Overview of Chemical Identifiers

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Compound of Interest

Compound Name: *Heptyl acetate*

Cat. No.: *B091129*

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Heptyl acetate, a common fragrance and flavoring agent, is an ester recognized for its fruity and floral aroma. This technical guide provides an in-depth overview of its key chemical identifiers and physicochemical properties, crucial for researchers, scientists, and professionals in drug development and chemical manufacturing.

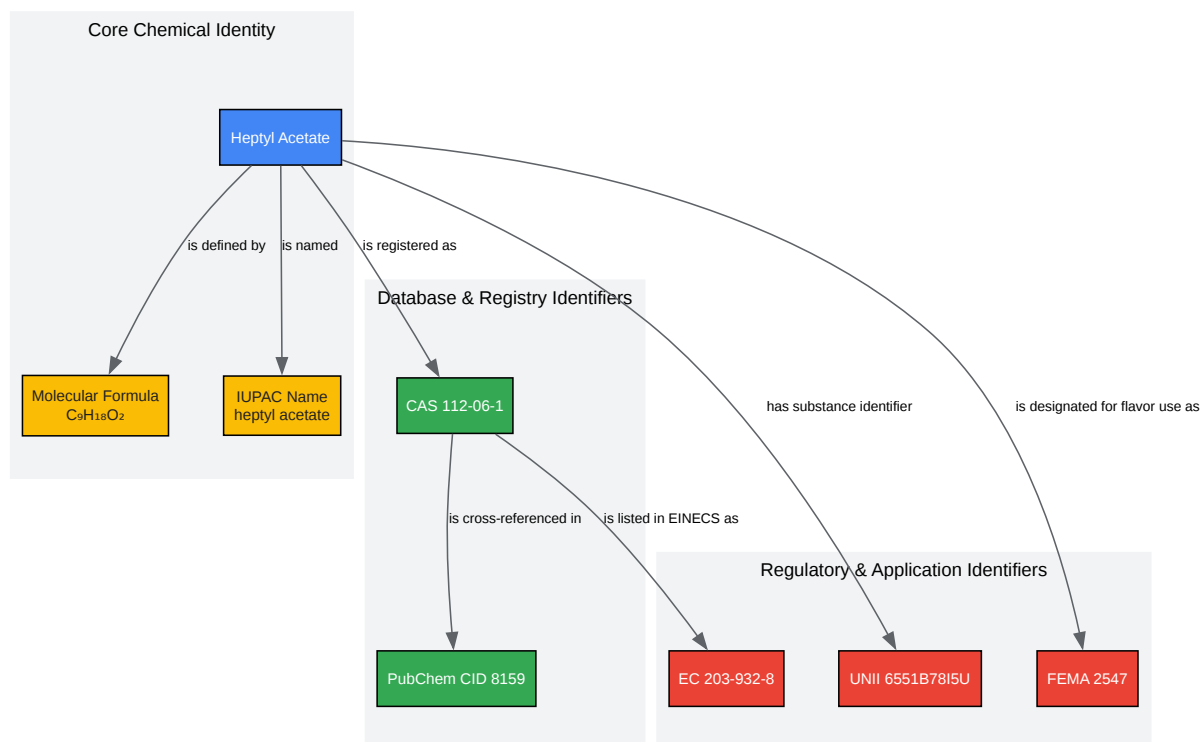
Physicochemical and Regulatory Identifiers

The following table summarizes the primary identifiers and properties of **heptyl acetate**, offering a consolidated resource for easy reference and comparison.

Identifier Type	Identifier
CAS Number	112-06-1[1][2][3][4]
EC Number	203-932-8[1][3]
PubChem CID	8159[2]
UNII	6551B78I5U[1][2]
FEMA Number	2547[3][4]
Flavis Number	9.022[3][4]
JECFA Number	129[4]
Synonyms	Acetic Acid Heptyl Ester, n-Heptyl acetate[3]
IUPAC Name	heptyl acetate
Molecular Formula	C ₉ H ₁₈ O ₂ [2][4]
Molecular Weight	158.24 g/mol [3][4]
Boiling Point	193°C[4]
Melting Point	-50°C[4]
Density	0.886 g/cm ³ [4]

Logical Relationship of Identifiers

The relationship between the various identifiers for **heptyl acetate** can be visualized as a hierarchical structure, with the chemical entity at the core, defined by its molecular structure and fundamental properties. Regulatory and database-specific identifiers are then assigned to this core entity for different purposes such as safety, food use, and chemical inventory.



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- To cite this document: BenchChem. [Heptyl Acetate: A Comprehensive Technical Overview of Chemical Identifiers]. BenchChem, [2025]. [Online PDF]. Available at:

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